

# Safety data sheet and handling precautions for Ethyl Palmitate-d31

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## Compound of Interest

Compound Name: *Ethyl Palmitate-d31*

Cat. No.: *B565282*

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An In-depth Technical Guide to **Ethyl Palmitate-d31**: Safety, Handling, and Experimental Applications

This guide provides comprehensive safety data, handling precautions, and an overview of the experimental applications of **Ethyl Palmitate-d31** for researchers, scientists, and drug development professionals. Due to the limited availability of a specific Safety Data Sheet (SDS) for **Ethyl Palmitate-d31**, this document leverages data from the non-deuterated form, Ethyl Palmitate, and incorporates specific guidelines for handling deuterated compounds.

## Compound Identification and Properties

**Ethyl Palmitate-d31** is the deuterated form of Ethyl Palmitate, a fatty acid ethyl ester.<sup>[1]</sup> Stable heavy isotopes are incorporated into molecules primarily as tracers for quantification in drug development, with deuteration potentially affecting pharmacokinetic and metabolic profiles.<sup>[1]</sup>

Table 1: Physical and Chemical Properties

Property	Ethyl Palmitate	Ethyl Palmitate-d31
Molecular Formula	C18H36O2 <sup>[2]</sup> <sup>[3]</sup> <sup>[4]</sup>	C18H5D31O2
Molecular Weight	284.5 g/mol	315.67 g/mol
CAS Number	628-97-7	1215721-57-5
Appearance	Colorless to white waxy solid or viscous liquid	No data available
Melting Point	22 °C / 71.6 °F	No data available
Boiling Point	192 - 193 °C / 377.6 - 379.4 °F @ 10 mmHg	No data available
Flash Point	113 °C / 235.4 °F	No data available
Solubility	Insoluble in water; Soluble in ethanol, diethyl ether, chloroform, and other organic solvents.	No data available

## Safety and Hazard Information

The following information is based on the safety data for Ethyl Palmitate and should be considered as a proxy for **Ethyl Palmitate-d31**.

Table 2: Hazard Identification and GHS Classification (for Ethyl Palmitate)

Hazard	Classification
GHS Classification	Not classified as hazardous
Potential Health Effects	May cause eye, skin, and respiratory tract irritation.
Ingestion	May cause irritation of the digestive tract. Expected to be a low ingestion hazard.
Inhalation	May cause respiratory tract irritation. No adverse effects are expected.
Skin Contact	May cause skin irritation. No adverse effects are expected.
Eye Contact	May cause eye irritation. Direct contact may cause temporary irritation.

## Handling and Storage Precautions

### General Handling

- Wash thoroughly after handling.
- Use with adequate ventilation.
- Avoid contact with eyes, skin, and clothing.
- Avoid ingestion and inhalation.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Ensure eyewash stations and safety showers are readily accessible.

### Specific Precautions for Deuterated Compounds

Deuterated compounds require special handling to maintain their isotopic purity.

- Protection from Moisture: Deuterated solvents and compounds can be hygroscopic. Handle under a dry, inert atmosphere (e.g., nitrogen or argon). Store in a desiccator to minimize moisture absorption.
- Hydrogen-Deuterium (H-D) Exchange: Avoid contact with protic solvents (e.g., water, methanol) to prevent the loss of the deuterium label. Use anhydrous, deuterated solvents for preparing solutions.
- Protection from Light: Some deuterated compounds are light-sensitive. Store in amber vials or protect from light to prevent degradation.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, consider sealing as a solid under an inert atmosphere.

## First-Aid Measures

The following first-aid measures are based on data for Ethyl Palmitate.

Table 3: First-Aid Measures

Exposure	Procedure
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure to fresh air. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical attention.

## Accidental Release Measures

- Ensure adequate ventilation.
- Use personal protective equipment.
- For spills, sweep up or absorb the material and place it into a suitable, clean, dry, closed container for disposal.
- Prevent the product from entering drains.

## Experimental Protocols and Applications

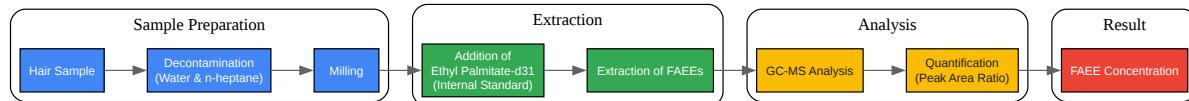
**Ethyl Palmitate-d31** is commonly used as an internal standard in chromatographic methods for the quantification of fatty acid ethyl esters (FAEEs), which are biomarkers for alcohol consumption.

### Use as an Internal Standard in GC-MS Analysis of FAEEs in Hair

This protocol outlines the general steps for using **Ethyl Palmitate-d31** as an internal standard for the analysis of FAEEs in hair samples.

- Sample Preparation:
  - Decontaminate hair samples by washing with deionized water and an organic solvent like n-heptane to remove external contaminants.
  - Dry and mill the hair into small pieces.
- Extraction:
  - To a known quantity of milled hair, add a precise amount of **Ethyl Palmitate-d31** internal standard solution.
- Analysis by GC-MS:
  - The FAEEs are analyzed using a gas chromatograph coupled with a mass spectrometer.

- Quantification is achieved by comparing the peak area of the target FAEEs to the peak area of the **Ethyl Palmitate-d31** internal standard.



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Caption: Workflow for FAEE analysis using **Ethyl Palmitate-d31**.

## Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Relatively unreactive organic reagents should be collected in appropriate containers for disposal.

## Toxicological Information

No acute toxicity information is available for Ethyl Palmitate. The toxicological properties of this material have not been fully investigated. It is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.

## Fire-Fighting Measures

- Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.
- Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors.
- Protective Equipment:** Wear self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.

This technical guide is intended for informational purposes for research and development professionals. Always refer to a comprehensive and specific Safety Data Sheet from the

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